

# Thermodynamic Properties of 2,4-Dimethyl-2-Pentene: A Technical Guide

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## Compound of Interest

Compound Name: 2,4-Dimethyl-2-pentene

Cat. No.: B165557

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This in-depth technical guide provides a comprehensive overview of the core thermodynamic properties of **2,4-dimethyl-2-pentene**. The information is tailored for researchers, scientists, and drug development professionals, presenting quantitative data in structured tables, detailing experimental methodologies, and visualizing relevant chemical pathways.

## Core Thermodynamic Data

The thermodynamic properties of **2,4-dimethyl-2-pentene** have been experimentally determined and are summarized below. These values are crucial for understanding the molecule's stability, reactivity, and behavior in various chemical processes.

### Table 1: Enthalpy Data

Property	Value	Units	Method	Reference
Standard Enthalpy of Combustion (liquid)	-4632.27 ± 0.84	kJ/mol	Bomb Calorimetry	Rockenfeller and Rossini, 1961[1] [2]
Standard Enthalpy of Formation (liquid)	-123.1	kJ/mol	Calculated from Enthalpy of Combustion	Rockenfeller and Rossini, 1961[1] [2]
Enthalpy of Hydrogenation (liquid)	-109.4 ± 1.2	kJ/mol	Reaction Calorimetry	Rogers and Dejeroongruang, 1989[3]

**Table 2: Phase Change and Physical Properties**

Property	Value	Units	Method	Reference
Boiling Point	83	°C	Not Specified	Stenutz
Melting Point	-128	°C	Not Specified	Stenutz
Enthalpy of Vaporization	34.3	kJ/mol	Not Specified	NIST WebBook
Critical Temperature	248	°C	Not Specified	Stenutz
Critical Pressure	23.4	atm	Not Specified	Stenutz
Molecular Weight	98.19	g/mol	---	PubChem[4]
Molecular Formula	C <sub>7</sub> H <sub>14</sub>	---	---	PubChem[4]

## Experimental Protocols

The determination of the thermodynamic properties of **2,4-dimethyl-2-pentene** relies on established experimental techniques. While the specific instrumental parameters for the cited

studies on this compound are detailed in the original publications, the general methodologies are described below.

## Enthalpy of Combustion: Bomb Calorimetry

The standard enthalpy of combustion of liquid **2,4-dimethyl-2-pentene** was determined using bomb calorimetry.<sup>[1][2]</sup> This technique involves the complete combustion of a known mass of the substance in a constant-volume container (the "bomb") filled with excess oxygen under pressure.

General Experimental Workflow:

- A precisely weighed sample of **2,4-dimethyl-2-pentene** is placed in a crucible within the bomb.
- The bomb is sealed and pressurized with pure oxygen.
- The bomb is then submerged in a known quantity of water in an insulated container (the calorimeter).
- The initial temperature of the water is recorded.
- The sample is ignited electrically.
- The heat released by the combustion reaction is absorbed by the bomb and the surrounding water, causing a temperature rise.
- The final temperature of the water is recorded once thermal equilibrium is reached.
- The heat capacity of the calorimeter is predetermined by combusting a standard substance with a known heat of combustion (e.g., benzoic acid).
- The enthalpy of combustion is calculated from the temperature change, the heat capacity of the calorimeter, and the mass of the sample.

## Enthalpy of Hydrogenation: Reaction Calorimetry

The enthalpy of hydrogenation of **2,4-dimethyl-2-pentene** was measured via reaction calorimetry.[3] This method quantifies the heat evolved or absorbed during a chemical reaction, in this case, the addition of hydrogen across the double bond.

General Experimental Workflow:

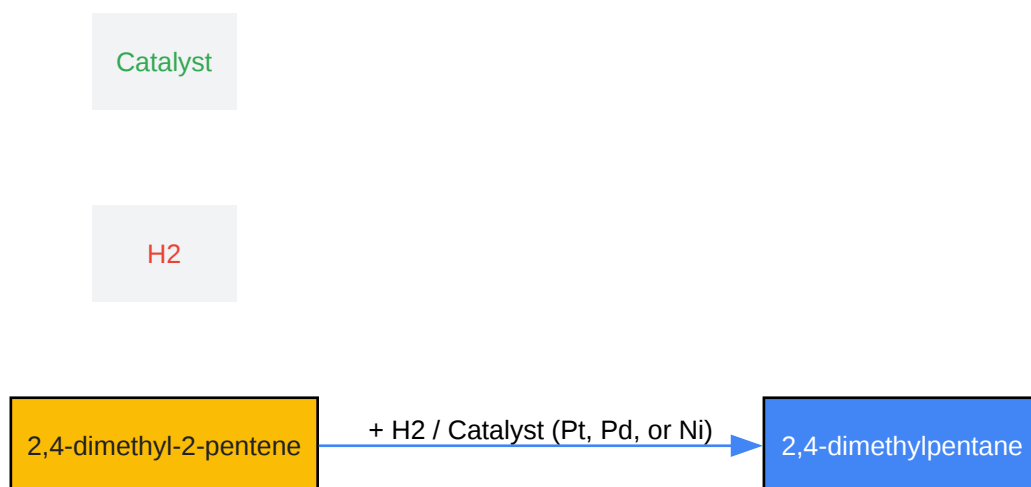
- A solution of **2,4-dimethyl-2-pentene** in a suitable solvent (e.g., cyclohexane) is placed in a reaction calorimeter.
- A catalyst, typically a noble metal such as platinum or palladium on a carbon support, is introduced.
- The system is allowed to reach thermal equilibrium, and the initial temperature is recorded.
- A known amount of hydrogen gas is introduced into the reaction vessel, initiating the hydrogenation reaction.
- The temperature of the reaction mixture is monitored as the exothermic hydrogenation reaction proceeds.
- The total heat released is determined from the temperature change and the heat capacity of the calorimeter and its contents.
- The enthalpy of hydrogenation is then calculated per mole of the alkene.

## Phase Change Properties

Properties such as boiling point, melting point, and enthalpy of vaporization are determined using various thermal analysis techniques. Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) are common methods for accurately measuring these transitions. The vapor pressure, which is related to the boiling point, can be determined by methods such as the static or effusion method.

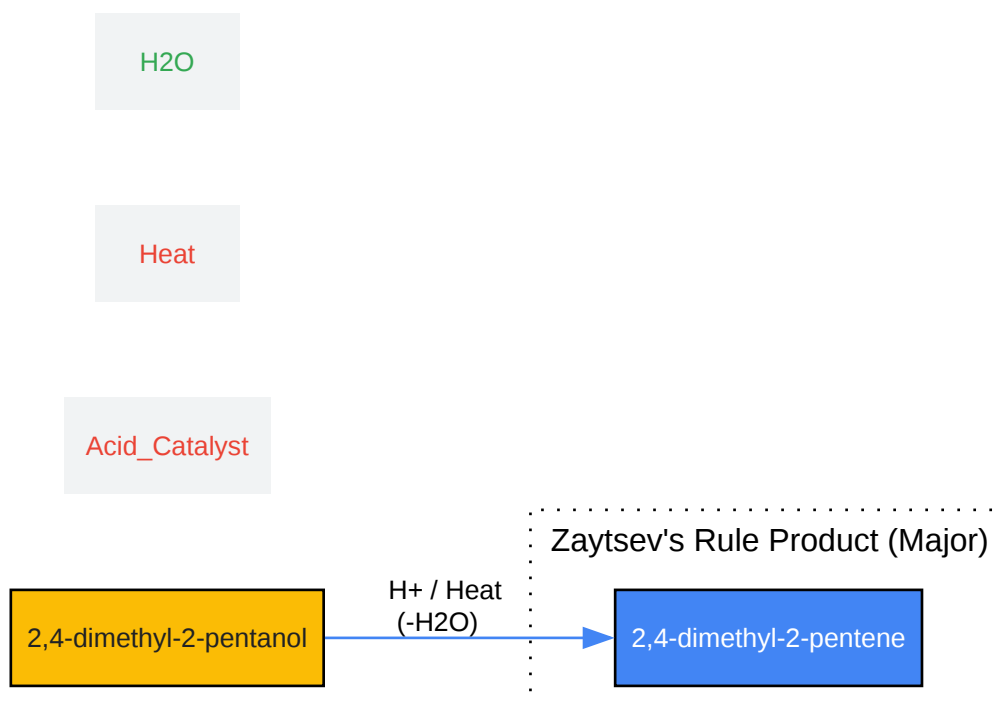
## Visualized Chemical Pathways

The following diagrams, generated using the DOT language, illustrate key chemical reactions involving **2,4-dimethyl-2-pentene**.



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Caption: Hydrogenation of **2,4-dimethyl-2-pentene** to 2,4-dimethylpentane.



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Caption: Synthesis of **2,4-dimethyl-2-pentene** via dehydration of 2,4-dimethyl-2-pentanol.

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